

Technical Guide: Synthesis of Novel 4-Cyclopropyl-Substituted Indazoles

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Compound of Interest

Compound Name: 4-Cyclopropyl-1-methyl-1H-indazole

Cat. No.: B12833210

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Executive Summary

The 4-substituted indazole scaffold is a "privileged structure" in modern drug discovery, serving as a critical pharmacophore in inhibitors for kinases such as JNK, ROCK, and VEGFR. The introduction of a cyclopropyl group at the C4 position is a strategic medicinal chemistry tactic; it imparts significant lipophilicity and metabolic stability while imposing a rigid steric vector that often occupies the solvent-exposed regions of the ATP-binding pocket.

This guide details a robust, scalable synthetic route for 4-cyclopropyl-1H-indazole. Unlike generic protocols, this workflow prioritizes the Suzuki-Miyaura cross-coupling of a protected 4-bromoindazole intermediate. This approach circumvents the catalyst poisoning often observed with free indazole nitrogens and ensures high yields (>85%) suitable for lead optimization or early-scale process chemistry.

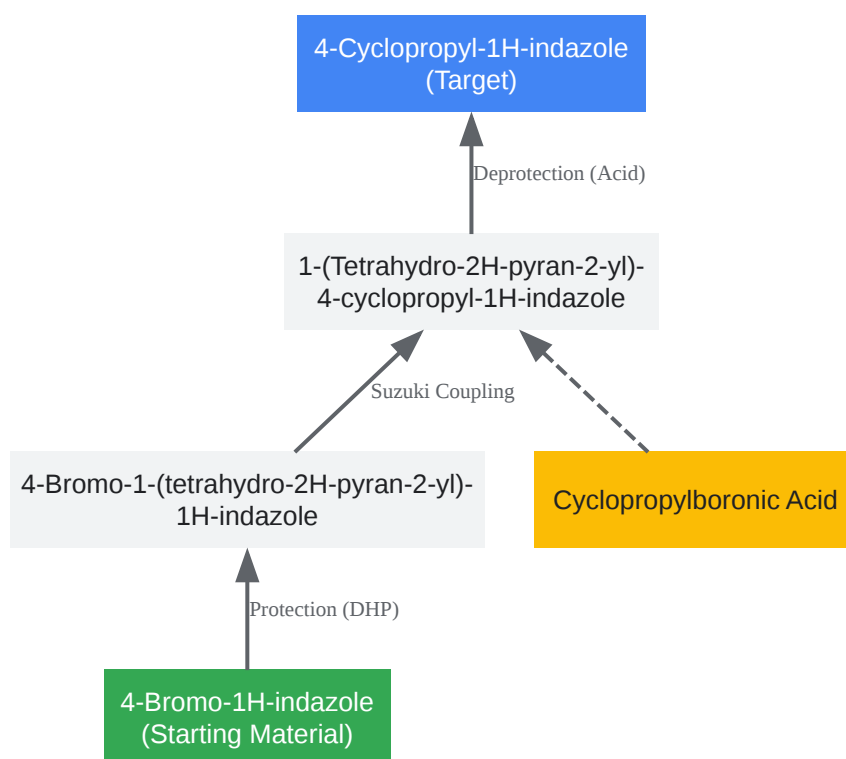
Retrosynthetic Analysis

To access the target 4-cyclopropyl-1H-indazole (1), we employ a disconnection strategy that isolates the C4-C(cyclopropyl) bond formation as the final key step. Direct cyclopropanation of

unactivated arenes is mechanistically prohibitive; thus, a transition-metal-catalyzed cross-coupling is the method of choice.

Strategic Disconnections:

- **C-C Bond Formation:** The C4-cyclopropyl bond is formed via Suzuki coupling. This requires a C4-halogenated precursor.
- **Nitrogen Protection:** The acidic N1-proton ($pK_a \sim 13.9$) of indazole can quench organometallic reagents and coordinate competitively to Palladium. We install a Tetrahydropyranyl (THP) group to mask this acidity and improve solubility in non-polar coupling solvents.
- **Scaffold Origin:** The 4-bromo-1H-indazole core is commercially available or easily accessible from 3-bromo-2-fluorobenzaldehyde.



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Figure 1: Retrosynthetic tree illustrating the protection-coupling-deprotection strategy.

Detailed Experimental Protocol

This protocol is designed for a 10 mmol scale, validating reproducibility and ease of purification.

Phase 1: N1-Protection (THP Installation)

Objective: Mask the acidic NH to prevent catalyst interference.

- Reagents: 4-Bromo-1H-indazole (1.97 g, 10 mmol), 3,4-Dihydro-2H-pyran (DHP) (1.26 g, 15 mmol), p-Toluenesulfonic acid (pTsOH) (0.19 g, 1 mmol).
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF).

Procedure:

- Dissolve 4-bromo-1H-indazole in anhydrous DCM (20 mL) at room temperature (25 °C).
- Add pTsOH (catalytic, 10 mol%).
- Add DHP dropwise over 5 minutes. The reaction is slightly exothermic.
- Checkpoint: Stir for 3 hours. Monitor via TLC (Hexane/EtOAc 4:1). The starting material ($R_f \sim 0.3$) should disappear, replaced by the N1-THP adduct ($R_f \sim 0.6$) and minor N2-isomer.
- Workup: Quench with sat. NaHCO_3 (20 mL). Extract with DCM (2 x 20 mL). Dry over Na_2SO_4 and concentrate.
- Purification: Flash chromatography (SiO_2 , 0-10% EtOAc/Hexane).
 - Yield Expectation: 90-95% (Pale yellow oil/solid).

Phase 2: Suzuki-Miyaura Cross-Coupling

Objective: Install the cyclopropyl ring using a robust Pd(II)/Pd(0) cycle.

- Reagents: 4-Bromo-1-THP-indazole (2.81 g, 10 mmol), Cyclopropylboronic acid (1.29 g, 15 mmol), K_3PO_4 (6.36 g, 30 mmol), $\text{Pd}(\text{dppf})\text{Cl}_2 \cdot \text{DCM}$ (408 mg, 5 mol%).

- Solvent: Toluene/Water (10:1) or 1,4-Dioxane/Water (4:1). Note: Water is critical for the transmetallation step.

Procedure:

- Degassing (Critical): Charge a 100 mL pressure vial with the protected bromoindazole, cyclopropylboronic acid, and K₃PO₄. Add solvents.[1] Sparge with Argon for 10 minutes to remove O₂ (prevents homocoupling and catalyst oxidation).
- Add Pd(dppf)Cl₂[1][2]·DCM catalyst rapidly under Argon flow. Seal the vessel.
- Reaction: Heat to 90–100 °C for 12–16 hours.
- Checkpoint: LC-MS should show mass [M+H]⁺ = 243.1 (Protected product) and complete consumption of bromide.
- Workup: Cool to RT. Filter through a Celite pad to remove Pd black. Dilute with EtOAc, wash with water and brine.
- Purification: Flash chromatography (SiO₂, 5-15% EtOAc/Hexane).
 - Yield Expectation: 80-88%.[2]

Phase 3: Deprotection

Objective: Reveal the active pharmacophore.

- Reagents: 4 M HCl in Dioxane or Trifluoroacetic acid (TFA) in DCM.

Procedure:

- Dissolve the intermediate in DCM (10 mL).
- Add TFA (2 mL) dropwise at 0 °C, then warm to RT.
- Stir for 2-4 hours.
- Workup: Neutralize carefully with sat. NaHCO₃ (gas evolution!). Extract with EtOAc (3 x 20 mL).

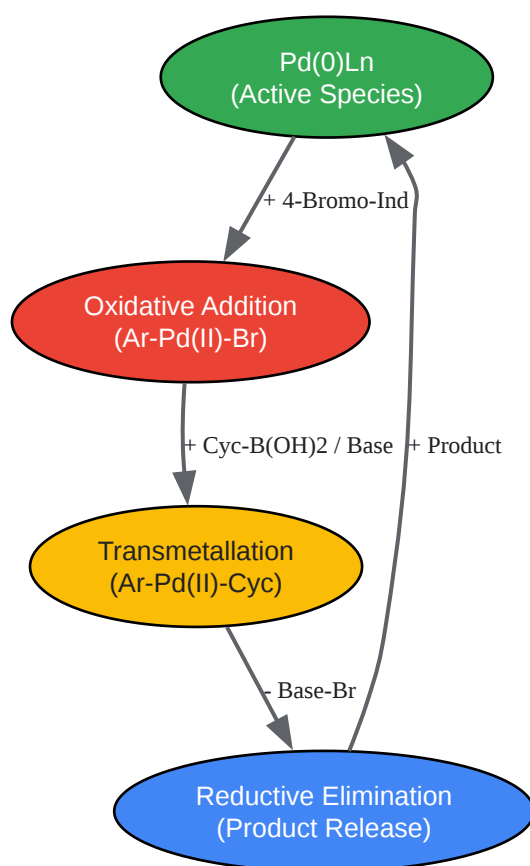
- Final Isolation: Recrystallize from Ethanol/Water or purify via column if necessary.
 - Final Yield: >90% for this step.

Mechanistic Validation & Troubleshooting

The Suzuki coupling at the C4 position of indazole is sterically sensitive due to the peri-interaction with the C3-hydrogen.

The Catalytic Cycle (Pd-dppf System)

The bulky bidentate ligand dppf (1,1'-Bis(diphenylphosphino)ferrocene) is chosen specifically because its large bite angle (99°) facilitates the reductive elimination of the sterically crowded 4-cyclopropyl product.



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Figure 2: Simplified catalytic cycle highlighting the critical role of base in transmetallation.

Troubleshooting Table

Issue	Probable Cause	Corrective Action
Low Conversion	Catalyst oxidation / Poor degassing	Sparge solvents with Ar for >15 mins; use fresh Pd source.
Protodeboronation	Unstable boronic acid	Use Cyclopropylboronic acid pinacol ester instead of the free acid.
Regioisomers	N1 vs N2 protection mix	Separate isomers after Step 1, though both converge to the same product after Step 3.
Homocoupling	Oxygen presence	Strictly exclude air; ensure base stoichiometry is 3.0 equiv.

Characterization Data (Expected)

To validate the synthesis, compare your spectral data against these standard values for 4-cyclopropyl-1H-indazole:

- ¹H NMR (400 MHz, DMSO-d₆):
 - δ 13.10 (br s, 1H, NH) – Confirming deprotection.
 - δ 8.15 (s, 1H, H-3) – Characteristic indazole singlet.
 - δ 7.35 (d, J = 8.4 Hz, 1H, H-7).
 - δ 7.22 (dd, J = 8.4, 7.2 Hz, 1H, H-6).
 - δ 6.85 (d, J = 7.2 Hz, 1H, H-5).
 - δ 2.45 (m, 1H, cyclopropyl CH).
 - δ 1.05 – 0.95 (m, 2H, cyclopropyl CH₂).

- δ 0.80 – 0.70 (m, 2H, cyclopropyl CH₂).
- MS (ESI): Calculated for C₁₀H₁₀N₂ [M+H]⁺: 159.09; Found: 159.1.

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